

Phenyl Trifluoroacetate: A Comprehensive Technical Guide to Safety, Handling, and Disposal

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Compound of Interest

Compound Name: Phenyl trifluoroacetate

Cat. No.: B1293912

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety protocols, handling procedures, and disposal guidelines for **phenyl trifluoroacetate** (PTFA). Adherence to these recommendations is crucial for ensuring a safe laboratory environment and minimizing risks to personnel and the environment. **Phenyl trifluoroacetate** is a versatile reagent used in organic synthesis, particularly in the creation of pharmaceuticals and other advanced materials.^[1] Its utility, however, is matched by its potential hazards, necessitating careful management.





Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of **phenyl trifluoroacetate** is fundamental to its safe handling. This data is summarized in the table below.

Property	Value	References
CAS Number	500-73-2	[1][2][3][4]
Molecular Formula	C ₈ H ₅ F ₃ O ₂	[1][2]
Molecular Weight	190.12 g/mol	[1][2][5]
Appearance	Colorless to almost colorless clear liquid	[1][3]
Boiling Point	146 - 148 °C	[1][3][5]
Flash Point	52 - 53 °C (closed cup)	[3][4]
Density	1.276 - 1.29 g/mL at 25 °C	[1][5]
Purity	≥ 96% (GC)	[1][4]
Refractive Index	n _{20/D} 1.419 - 1.425	[1][5]

Hazard Identification and Classification

Phenyl trifluoroacetate is classified as a hazardous substance. The primary risks associated with this chemical are its flammability and its irritant properties.

Hazard Classification	Description	GHS Pictogram	Signal Word	Hazard Statements
Flammable Liquid	Flammable liquid and vapor.[4][6] Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[3]		Warning	H226: Flammable liquid and vapor.[4][6]
Skin Corrosion/Irritation	Causes skin irritation.[4][6]		Warning	H315: Causes skin irritation.[4]
Serious Eye Damage/Irritation	Causes serious eye irritation.[4][6]		Warning	H319: Causes serious eye irritation.[4]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation.[6]		Warning	H335: May cause respiratory irritation.

Incompatible Materials: Strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[3][6]

Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products such as carbon monoxide (CO), carbon dioxide (CO₂), and gaseous hydrogen fluoride (HF) can be produced.[3]

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and prevent accidents.

Engineering Controls

- Ventilation: Always handle **phenyl trifluoroacetate** in a well-ventilated area.^[7] The use of a properly functioning chemical fume hood is strongly recommended to control vapor exposure.^[8] Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.^{[3][8]}
- Ignition Sources: Keep away from open flames, hot surfaces, and all sources of ignition.^{[3][6]} Use explosion-proof electrical, ventilating, and lighting equipment.^[3] Take precautionary measures against static discharge.^{[3][4][6]} Use only non-sparking tools.^{[3][4][6]}

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **phenyl trifluoroacetate**.

Protection Type	Recommended Equipment	Specifications & Rationale
Eye and Face Protection	Chemical splash goggles and/or a face shield.	Goggles should meet ANSI Z87.1 standards or European Standard EN166. A face shield should be worn when there is a significant risk of splashing. [3] [8]
Hand Protection	Chemical-resistant gloves.	Disposable nitrile gloves may offer sufficient short-term protection. For prolonged or immersive contact, consult the glove manufacturer's chemical resistance guide to select the most appropriate material. [8] [9]
Body Protection	Laboratory coat.	A fully buttoned lab coat should be worn over personal clothing to protect the skin. [3] [8]
Foot Protection	Closed-toe shoes.	Shoes must cover the entire foot. [8]
Respiratory Protection	Air-purifying respirator.	A NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter (e.g., type ABEK) should be used if working outside of a fume hood or if there is a risk of aerosol generation. [8]

Storage

- Store in a cool, dry, and well-ventilated place.[\[4\]](#)[\[6\]](#)[\[10\]](#)
- Keep containers tightly closed when not in use.[\[4\]](#)[\[6\]](#)[\[10\]](#)

- Store away from incompatible materials.[\[3\]](#)[\[6\]](#)[\[10\]](#)
- Ground and bond containers and receiving equipment to prevent static discharge.[\[4\]](#)

Emergency Procedures and First Aid

In the event of an emergency, immediate and appropriate action is critical.

Exposure Route	First Aid Measures
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get immediate medical attention. [3] [6]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention. [3] [6]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention. [3] [6]
Ingestion	Do NOT induce vomiting. Call a physician or poison control center immediately. [3] [6]

Experimental Protocols: Spill Response

While specific experimental methodologies for properties like toxicity are not publicly available in the safety data sheets, a detailed protocol for spill cleanup can be established based on best practices for flammable and irritant liquids.

Minor Spill Cleanup Protocol (< 500 mL)

This protocol is intended for small spills that can be safely managed by trained laboratory personnel.

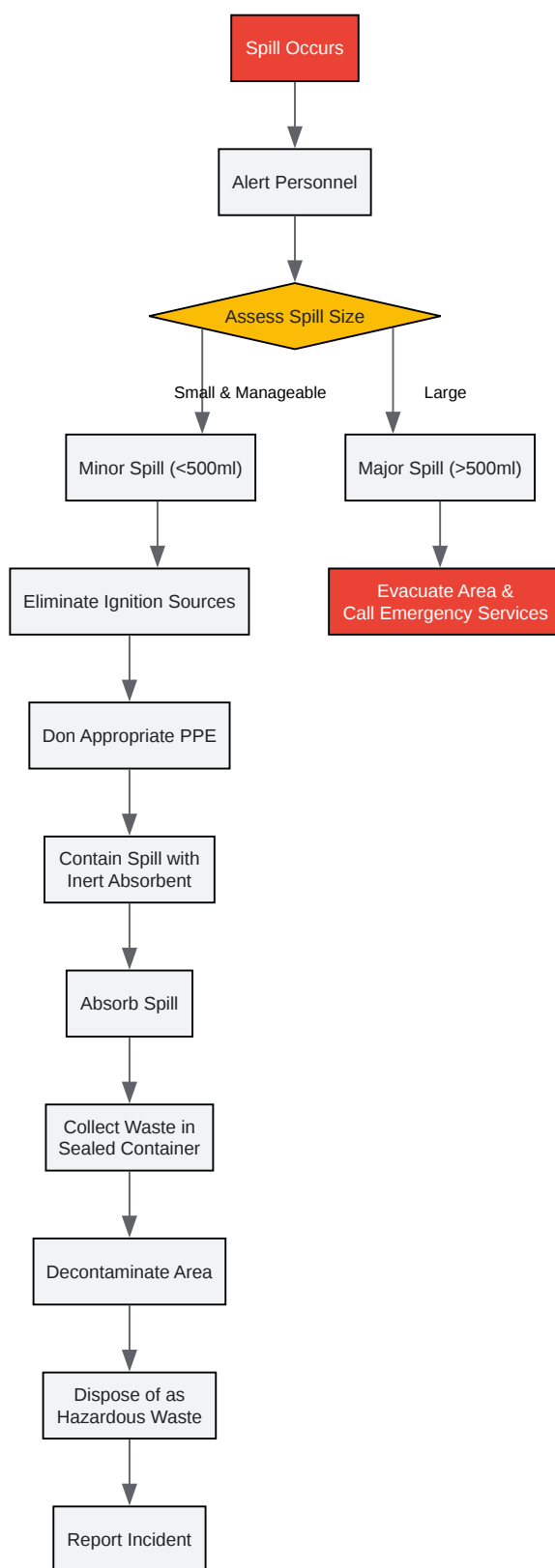
- Alert Personnel: Immediately alert others in the vicinity of the spill.
- Isolate the Area: Restrict access to the spill area.[\[11\]](#)

- Eliminate Ignition Sources: Extinguish all open flames and turn off any equipment that could create a spark.[\[11\]](#)[\[12\]](#)
- Ventilate the Area: Ensure adequate ventilation, preferably within a chemical fume hood.[\[12\]](#)
- Don Appropriate PPE: At a minimum, wear chemical safety goggles, a face shield, chemical-resistant gloves (e.g., nitrile), a lab coat, and closed-toe shoes.[\[11\]](#)[\[13\]](#)
- Contain the Spill: Create a dike around the spill using an inert, non-combustible absorbent material such as sand, earth, diatomaceous earth, or vermiculite.[\[3\]](#)[\[6\]](#)[\[11\]](#)[\[12\]](#) Do not use combustible materials like paper towels to absorb the initial spill.[\[12\]](#)
- Absorb the Spill: Apply the absorbent material, starting from the outside and working inwards to prevent spreading.[\[12\]](#)
- Collect the Waste: Once the liquid has been completely absorbed, use non-sparking tools to carefully collect the contaminated material into a suitable, sealable, and properly labeled container for hazardous waste disposal.[\[3\]](#)[\[7\]](#)[\[11\]](#)
- Decontaminate the Area: Wipe down the spill area with soap and water. Collect the cleaning materials as hazardous waste.
- Dispose of Waste: Dispose of all contaminated materials (absorbent, gloves, etc.) as hazardous waste in accordance with local, state, and federal regulations.
- Report the Incident: Report the spill to the appropriate environmental health and safety (EHS) office.[\[11\]](#)

Major Spill Cleanup

For spills larger than 500 mL, or any spill that feels unsafe or overwhelming, evacuate the area immediately and contact your institution's emergency response team or local fire department.

[\[11\]](#)



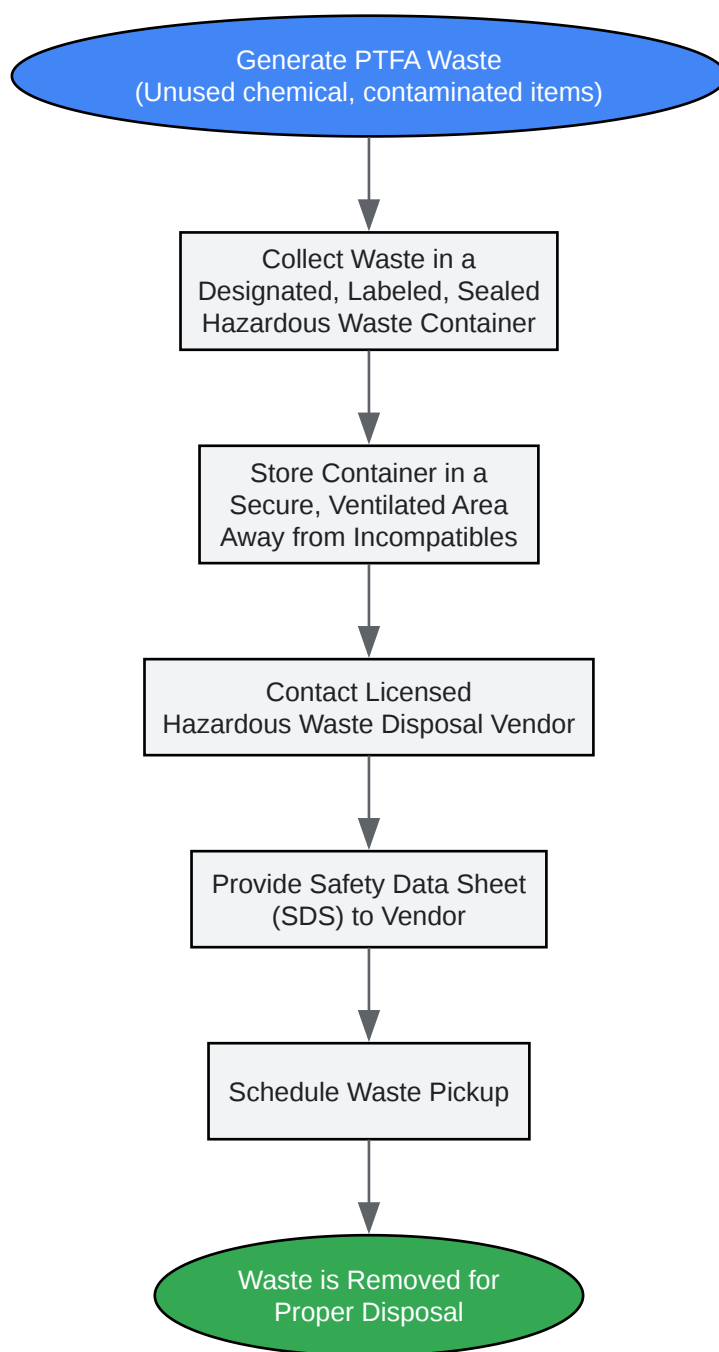
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Diagram 1: Workflow for a minor chemical spill response.

Disposal Guidelines

Phenyl trifluoroacetate and any materials contaminated with it are considered hazardous waste.^[6]

- **Waste Collection:** Collect waste in suitable, closed, and clearly labeled containers.^[3] Do not mix with other waste streams.
- **Container Handling:** Handle uncleaned, empty containers as you would the product itself, as they may retain product residue (liquid and/or vapor).^[6]
- **Disposal Method:** Dispose of contents and containers to an approved waste disposal plant.^[4]^[6] All disposal practices must be in accordance with local, regional, and national hazardous waste regulations.^[3] Do not empty into drains or release into the environment.^[3]



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Diagram 2: Workflow for the routine disposal of **Phenyl Trifluoroacetate** waste.

Toxicological and Ecological Information

- Acute Toxicity: No specific acute toxicity information is available for the product itself, but it is known to be irritating to the eyes, respiratory system, and skin.[3] Symptoms of overexposure may include headache, dizziness, tiredness, nausea, and vomiting.[6]

- Carcinogenicity: There are no known carcinogenic chemicals in this product.[6]
- Ecotoxicity: **Phenyl trifluoroacetate** should not be released into the environment.[3] It is not expected to be hazardous to the environment or non-degradable in wastewater treatment plants based on available information.[6]

This guide is intended to provide comprehensive safety, handling, and disposal information for **phenyl trifluoroacetate**. It is imperative that all users consult the most current Safety Data Sheet (SDS) provided by the manufacturer before use and adhere to all institutional and regulatory safety protocols.

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